

# Sudan Black B: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *Black Dye*

Cat. No.: *B16086651*

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This technical guide provides an in-depth overview of Sudan Black B (SBB), a lipophilic diazo dye, for researchers, scientists, and drug development professionals. This document details the physicochemical properties, mechanism of action, experimental protocols, and key applications of SBB in biological research.

## Core Properties of Sudan Black B

Sudan Black B is a fat-soluble dye widely used for the histochemical visualization of a broad range of lipids, including neutral fats, phospholipids, and sterols.<sup>[1][2][3]</sup> Its strong affinity for lipids results in a distinct blue-black to black staining, making it an invaluable tool in various research fields.<sup>[2][4]</sup>

## Physicochemical Characteristics

The fundamental properties of Sudan Black B are summarized in the table below, providing a quantitative overview for experimental design and application.

| Property                              | Value                                          | References |
|---------------------------------------|------------------------------------------------|------------|
| Chemical Formula                      | C <sub>29</sub> H <sub>24</sub> N <sub>6</sub> | [5][6]     |
| Molecular Weight                      | 456.54 g/mol                                   | [5][6]     |
| Appearance                            | Dark brown to black powder                     | [1]        |
| Melting Point                         | 120-124 °C                                     | [1][6]     |
| Absorption Maxima (λ <sub>max</sub> ) | 596-605 nm (primary), ~415 nm (secondary)      | [1][7]     |
| Synonyms                              | Solvent Black 3, Fat Black HB, C.I. 26150      | [5][7]     |

## Solubility Profile

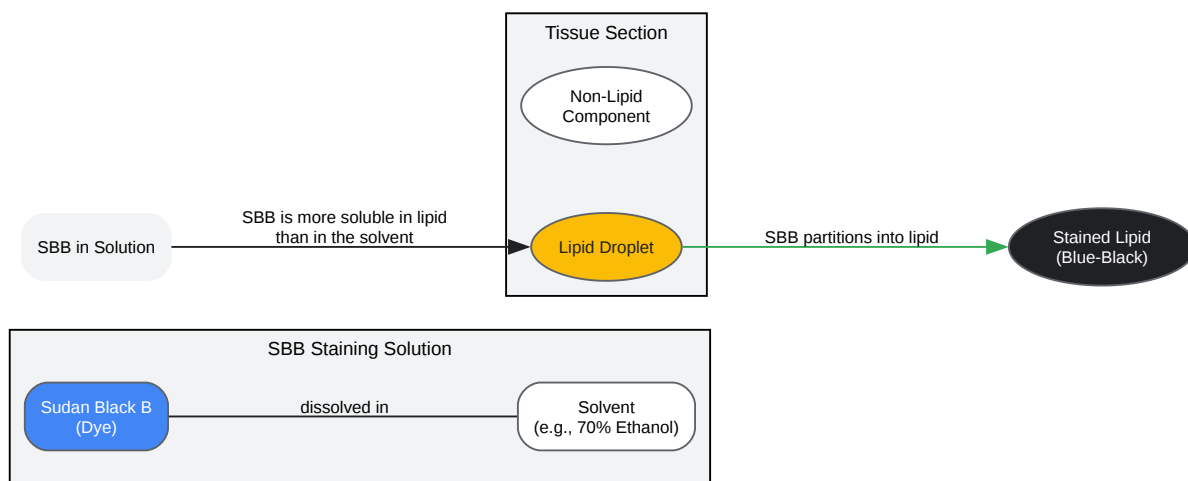
Sudan Black B's utility is largely defined by its solubility. It is readily soluble in various organic solvents and lipids, but insoluble in water. This differential solubility is the basis of its staining mechanism.

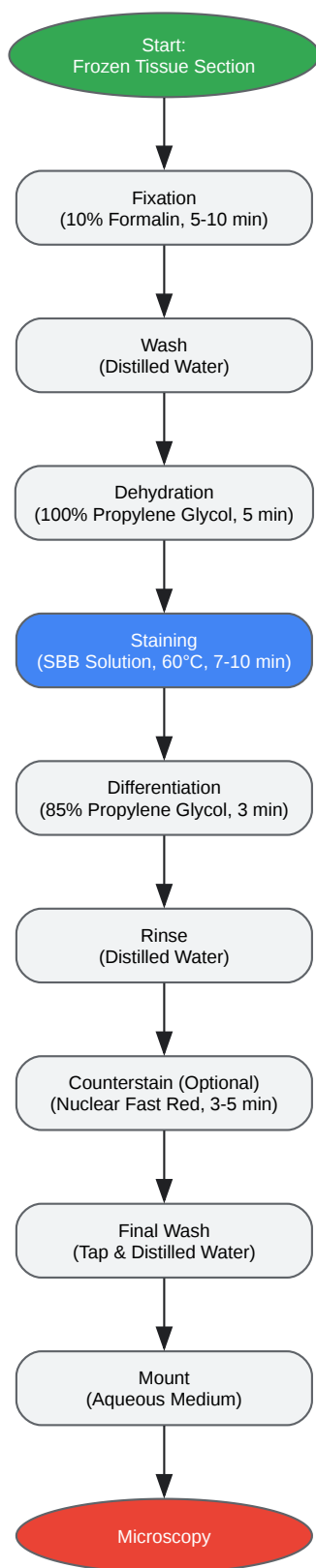
| Solvent          | Solubility                            | References |
|------------------|---------------------------------------|------------|
| Water            | Insoluble                             | [1][7]     |
| Ethanol          | Slightly soluble to soluble           | [1]        |
| Acetone          | Soluble                               | [1]        |
| Toluene          | Soluble                               | [1]        |
| Propylene Glycol | Soluble (often used as a dye vehicle) | [1][8]     |
| Oils and Fats    | Soluble                               | [1]        |
| Paraffin         | Soluble                               | [1]        |

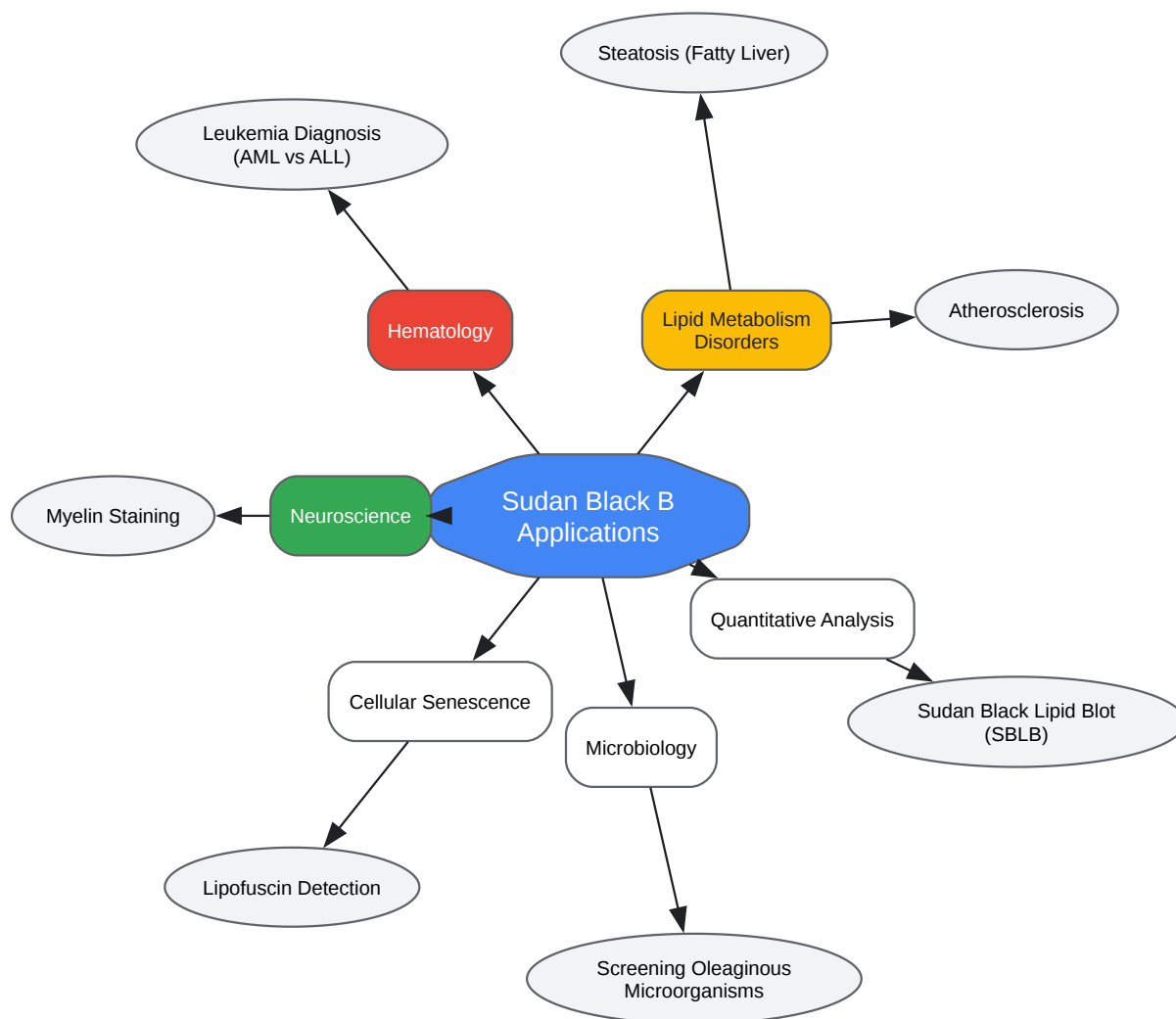
## Mechanism of Action: A Physical Phenomenon

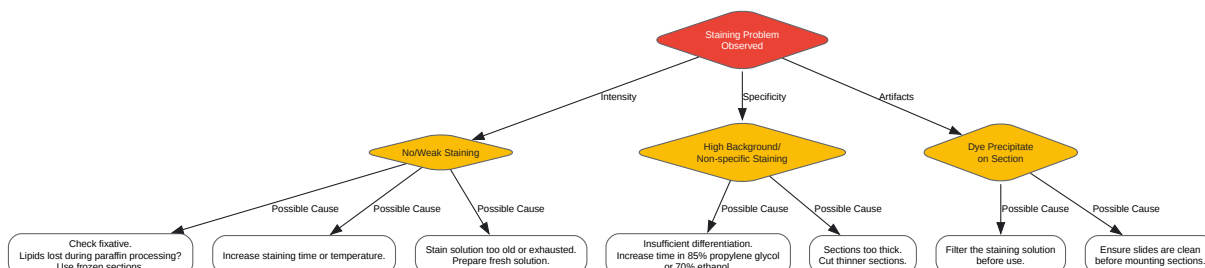
The staining mechanism of Sudan Black B is a physical process based on its differential solubility, rather than a chemical reaction.<sup>[8][9]</sup> As a "lysochrome" dye, SBB is more soluble in the lipids within a tissue sample than in its solvent carrier (e.g., 70% ethanol or propylene glycol).<sup>[1][2]</sup> When a tissue section is immersed in the SBB solution, the dye partitions from the solvent into the intracellular and extracellular lipids, thereby coloring them an intense blue-black.<sup>[2][8]</sup>

Boundary-surface adsorption also plays a role in the staining process.<sup>[8]</sup> It is important to note that while highly effective for lipids, SBB is not entirely specific and may also stain other cellular components such as granules in leukocytes, chromosomes, and the Golgi apparatus.<sup>[1][3][10]</sup>









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